

A Comparative Guide to the Crystal Structures of 1-Substituted Pyrazole-4-Ethanamines

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Compound of Interest

Compound Name: 2-(1-cyclopentyl-1H-pyrazol-4-yl)ethan-1-amine

CAS No.: 1339072-55-7

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This guide provides an in-depth comparison of the crystal structure data for 1-substituted pyrazole-4-ethanamines, a class of compounds with significant potential in medicinal chemistry. The structural insights derived from single-crystal X-ray diffraction are crucial for understanding structure-activity relationships (SAR) and for the rational design of novel therapeutic agents. Pyrazole derivatives are known to exhibit a wide range of biological activities, including anti-inflammatory, antimicrobial, and anticancer properties.[1][2][3][4][5] The specific arrangement of atoms and intermolecular interactions within the crystal lattice can profoundly influence a compound's physicochemical properties, such as solubility and stability, which are critical for drug development.

The pyrazole ring is a versatile scaffold in drug design.[6] Its two adjacent nitrogen atoms can act as both hydrogen bond donors and acceptors, facilitating strong and specific interactions with biological targets.[6][7] The substitution at the 1-position of the pyrazole ring and the ethanamine side chain at the 4-position are key areas for modification to modulate pharmacological activity. Understanding the three-dimensional structure at an atomic level is therefore indispensable.[8][9]

Comparative Crystallographic Analysis

The following table summarizes key crystallographic parameters for a selection of 1-substituted pyrazole derivatives. While specific data for 1-substituted pyrazole-4-ethanamines is not readily available in the public domain without access to specialized databases like the Cambridge Structural Database (CSD)[[10](#)][[11](#)], the provided data for related pyrazole structures illustrates the typical information obtained from single-crystal X-ray diffraction studies. This data is essential for comparing how different substituents influence the crystal packing and molecular conformation.

Compound Name	Formula	Crystal System	Space Group	a (Å)	b (Å)	c (Å)	α (°)	β (°)	γ (°)	V (Å ³)	Z	Ref.
Ethyl 4-[(1H-1-pyrazol-1-yl)methyl]benzoate	C ₁₃ H ₁₄ N ₂ O ₂	Triclinic	P-1	8.1338	8.1961	10.7933	74.013	83.308	64.734	625.54	2	[12]
4-Fluorophenylpyrazole	C ₃ H ₃ FN ₂	Triclinic	P-1	-	-	-	-	-	-	-	2	[13]
3-(4-fluorophenyl)-5-phenyl-4,5-dihydro-1H-	-	Orthorhombic	Pbc	-	-	-	-	-	-	-	-	[14]

pyra
zole
-1-
carb
alde
hyd
e

Note: Complete crystallographic data for a broader range of specific 1-substituted pyrazole-4-ethanamines would require a targeted search of the Cambridge Structural Database (CSD).

The choice of substituent at the 1-position significantly influences the dihedral angle between the pyrazole ring and the substituent, as well as the overall molecular packing. For instance, in Ethyl 4-[(1H-pyrazol-1-yl)methyl]benzoate, the dihedral angle between the pyrazole and benzene rings is 76.06 (11)°. [12] This orientation, along with weak C-H... π interactions, dictates the formation of a three-dimensional network in the crystal. [12] In contrast, halogenated pyrazoles exhibit different hydrogen-bonding motifs, with chloro and bromo analogs forming trimers, while fluoro and iodo analogs form one-dimensional chains (catemers). [7][13] These variations in intermolecular interactions can have a substantial impact on the material's bulk properties.

Experimental Protocols

The determination of a crystal structure is a multi-step process that begins with the synthesis of the compound and culminates in the analysis of X-ray diffraction data. [15]

1. Synthesis and Purification

The synthesis of pyrazole derivatives often involves the condensation of a 1,3-dicarbonyl compound with a hydrazine derivative. [1][16][17] For 1-substituted pyrazole-4-ethanamines, a common route would involve the reaction of a suitably substituted hydrazine with a precursor containing the 4-ethanamine side chain.

General Synthesis Example (Hypothetical): A common method for synthesizing N-substituted pyrazolines involves the reaction of α,β -unsaturated ketones (chalcones) with hydrazine hydrate in the presence of an acid. [1][14]

- **Chalcone Formation:** An appropriate acetophenone is reacted with a substituted benzaldehyde in the presence of a base to form the chalcone precursor.
- **Cyclization:** The purified chalcone is then refluxed with a substituted hydrazine (e.g., phenylhydrazine) in a suitable solvent like ethanol with a catalytic amount of acetic acid for several hours.
- **Workup and Purification:** The reaction mixture is cooled, and the resulting precipitate is filtered, washed, and recrystallized from a suitable solvent (e.g., ethanol) to yield the purified pyrazole derivative.

2. Single Crystal Growth

Growing high-quality single crystals is often the most challenging step. The choice of solvent and crystallization technique is critical and often determined empirically.

Causality in Solvent Selection: The ideal solvent system should be one in which the compound has moderate solubility. If the compound is too soluble, it will not precipitate; if it is not soluble enough, it will precipitate too quickly as a powder. A common technique is slow evaporation from a dilute solution or vapor diffusion, where a precipitant solvent is slowly introduced into a solution of the compound.

Self-Validation: The quality of the crystals should be examined under a microscope. Ideal crystals will have well-defined faces and be free of cracks or other defects. Crystals should be at least 20 μm in each dimension for analysis.^[18]

3. Single-Crystal X-ray Diffraction (SC-XRD) Data Collection

This technique provides the definitive three-dimensional structure of a molecule.^{[8][9][18]}

- **Crystal Mounting:** A suitable single crystal is mounted on a goniometer head. For air- or moisture-sensitive samples, the crystal is coated in an inert oil and flash-cooled in a stream of cold nitrogen gas.
- **Data Collection:** The crystal is irradiated with a monochromatic X-ray beam.^[18] As the crystal is rotated, a series of diffraction patterns are collected on a detector.^[15] Modern diffractometers automate this process.

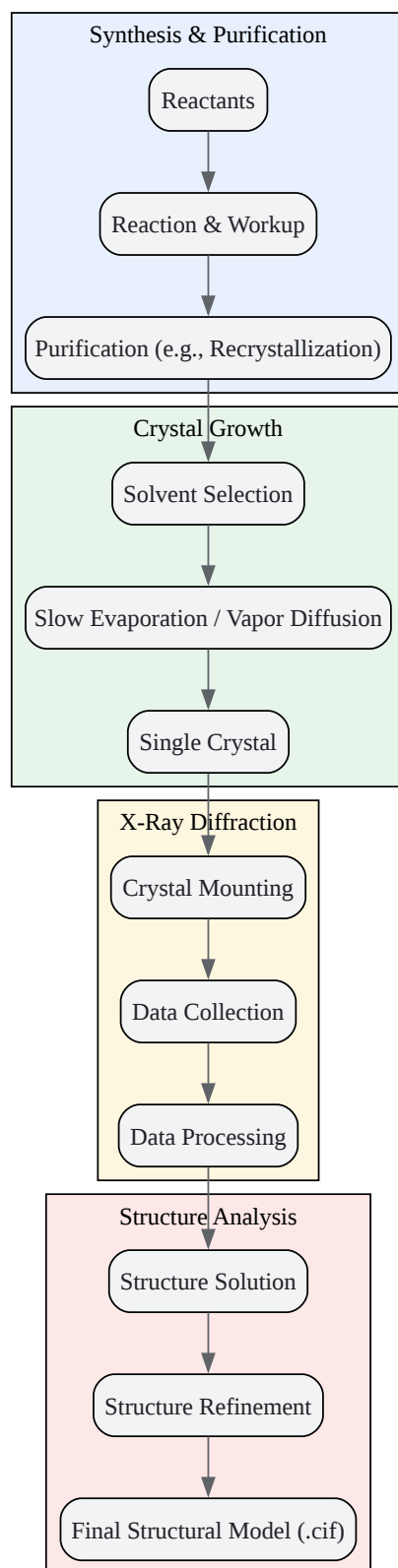
- **Data Processing:** The collected diffraction intensities are processed to yield a set of structure factors, which contain the information about the electron density distribution within the crystal.

4. Structure Solution and Refinement

- **Structure Solution:** The phase problem is solved using direct methods or Patterson methods to generate an initial model of the crystal structure.^[1]
- **Structure Refinement:** The initial model is refined against the experimental data using least-squares methods to improve the atomic positions and other parameters.^[15] The quality of the final structure is assessed using metrics such as the R-factor.

Visualizing the Workflow

The following diagram illustrates the general workflow from synthesis to final crystal structure analysis.

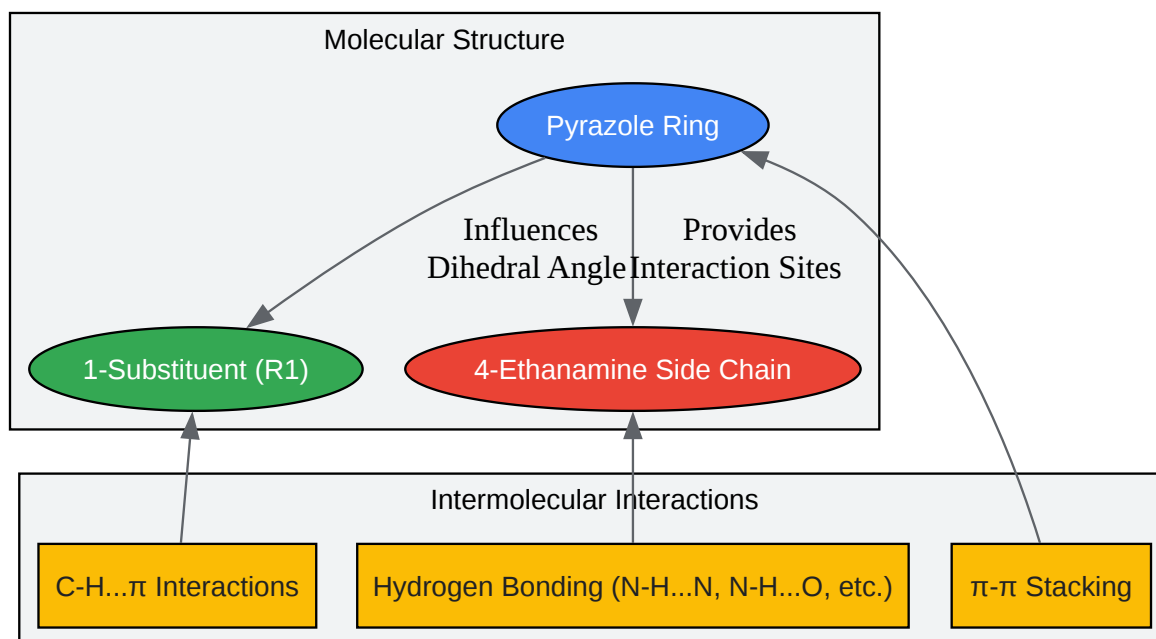


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Caption: General workflow from synthesis to crystal structure determination.

Key Structural Features and Interactions

This diagram highlights the key structural components of a 1-substituted pyrazole-4-ethanamine and the typical intermolecular interactions that are analyzed from the crystal structure data.



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Caption: Key structural features and intermolecular interactions.

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